

A Technical Guide to the Chemical and Physical Properties of Pure Guaifenesin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Guaifenesin*

Cat. No.: *B1672422*

[Get Quote](#)

Introduction

Guaifenesin, chemically known as 3-(2-methoxyphenoxy)propane-1,2-diol, is a widely utilized expectorant in pharmaceutical formulations designed to relieve chest congestion and coughs associated with the common cold, bronchitis, and other respiratory ailments.[1][2][3] Its primary function is to increase the volume and reduce the viscosity of secretions in the trachea and bronchi, thereby facilitating their removal through ciliary action and coughing.[1][3][4] This technical guide provides a comprehensive overview of the fundamental chemical and physical properties of pure **guaifenesin**, intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The core identifying and physical characteristics of **guaifenesin** are summarized in the tables below. These values represent a consolidation of data from various analytical sources.

Table 1: General Chemical Properties of **Guaifenesin**

Property	Value	References
IUPAC Name	3-(2-methoxyphenoxy)propane-1,2-diol	[5] [6]
CAS Number	93-14-1	[7] [8] [9]
Molecular Formula	C ₁₀ H ₁₄ O ₄	[1] [7] [8] [9]
Molecular Weight	198.22 g/mol	[1] [5] [7] [8]
Appearance	White to off-white crystalline powder	[7] [10] [11] [12]
Odor	Slight, characteristic odor	[7] [10]

| Taste | Slightly bitter, aromatic taste [[1](#)][[5](#)][[6](#)][[8](#)] |

Table 2: Physicochemical Properties of **Guaifenesin**

Property	Value	References
Melting Point	77–81 °C	[7] [9] [11]
Boiling Point	215 °C at 19 mmHg (2.53 kPa)	[7] [8] [11]
Density	1.18–1.20 g/cm ³ (estimate)	[2] [7] [9]
pKa (acidic)	13.53–13.62 (Predicted)	[7] [10] [11] [13]
LogP (Octanol/Water)	1.39	[5] [7] [14] [15]
Polar Surface Area	58.92 Å ²	[13]
Hydrogen Bond Donors	2	[5] [13]
Hydrogen Bond Acceptors	4	[5] [13]

| Rotatable Bonds | 5 [[13](#)] |

Table 3: Solubility Profile of **Guaifenesin**

Solvent	Solubility	References
Water (25 °C)	5.0 g/100 mL (Sparingly soluble)	[7] [10] [11] [12]
Hot Water	Much more soluble	[6]
Ethanol	Freely soluble (~100 mg/mL)	[1] [6] [12] [16]
DMSO	~30 mg/mL	[17]
Methanol	Soluble	[12]
Chloroform	Soluble	[1] [6] [7] [8]
Glycerol	Soluble	[1] [6] [7] [8]
Propylene Glycol	Soluble	[1] [6]
N,N-Dimethylformamide	Soluble	[1] [6] [7] [8]
Benzene	Moderately to easily soluble	[1] [6] [7] [8]

| Petroleum Ether | Practically insoluble [\[1\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) |

Table 4: Spectroscopic Data for **Guaifenesin**

Technique	Key Data Points	References
UV-Vis (in Methanol)	λ_{max} : ~224 nm and ~274 nm	[17] [18] [19] [20]
Mass Spectrometry (MS)	Intense m/z peaks: 109, 124, 198	[10]
^1H NMR	Spectra available in various deuterated solvents	[21] [22] [23] [24]

| Infrared (IR) | Sadtler Ref. No. 10626 [\[10\]](#) |

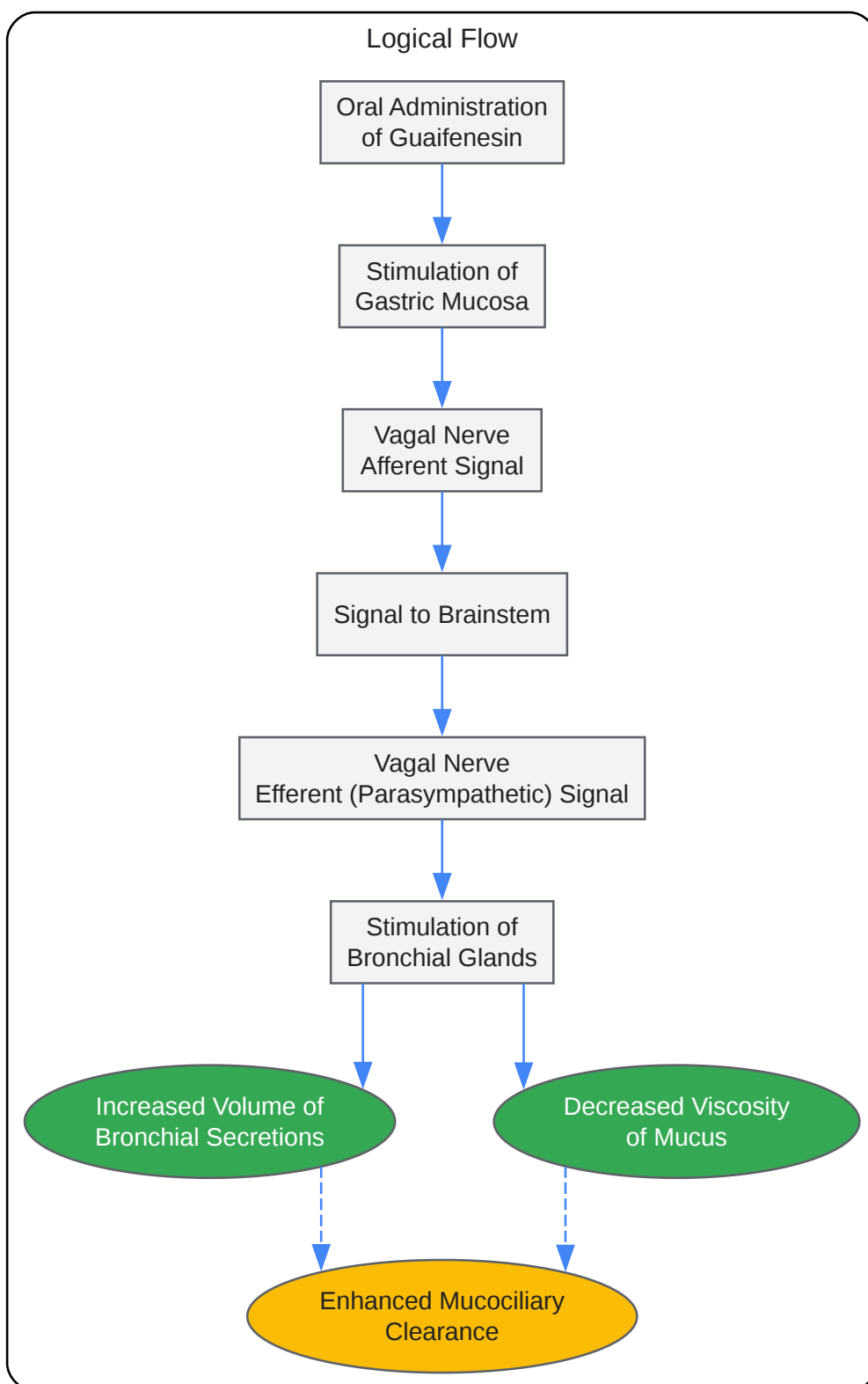
Table 5: Crystallographic Data for **Guaifenesin**

Parameter	Value	References
Crystal System	Orthorhombic	[25][26]
Space Group	P2 ₁ 2 ₁ 2 ₁	[25][26]
Unit Cell Dimensions	a = 7.657 Å, b = 25.670 Å, c = 4.980 Å	[26]
Unit Cell Volume	978.79 Å ³	[26]

| Molecules per Unit Cell (Z) | 4 [[26]] |

Mechanism of Action

The expectorant effect of **guaifenesin** is not mediated by systemic absorption but rather by a reflex stimulation of the gastrointestinal tract.[27] Upon oral administration, the drug is believed to stimulate gastric mucosa receptors, which in turn initiates a vagal reflex. This reflex action leads to parasympathetic stimulation of bronchial glands, resulting in an increased volume of lower-viscosity respiratory secretions.[7][27] This process thins and loosens phlegm, making it easier to clear from the airways via mucociliary action and productive coughing.[1][3]



[Click to download full resolution via product page](#)

Caption: Proposed reflex-mediated mechanism of action for **guaifenesin**.

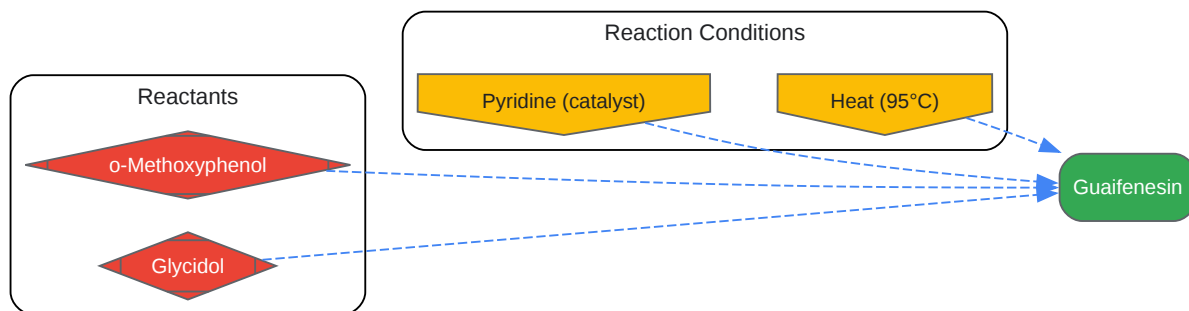
Experimental Protocols

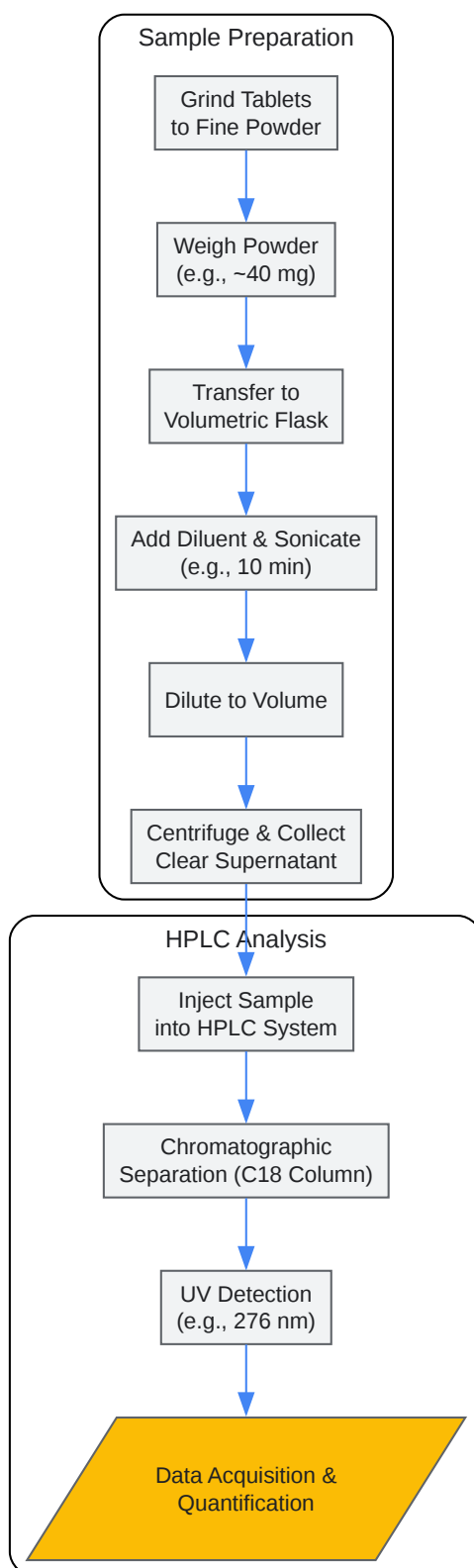
Detailed methodologies are crucial for the accurate characterization and quality control of **guaifenesin**. Below are summaries of key experimental protocols.

Synthesis of Guaifenesin

A common laboratory and industrial synthesis involves the reaction of o-methoxyphenol with glycidol.^[8]

- Reactants: o-methoxyphenol, glycidol.
- Catalyst: Pyridine.
- Procedure: A mixture of the reactants and catalyst is warmed to approximately 95°C, at which point a vigorous exothermic reaction occurs. The temperature is controlled to not exceed 110°C. After the initial reaction subsides, the mixture is heated for an additional hour. The product is then isolated via distillation under reduced pressure.
- Purification: The distilled product, which crystallizes upon cooling, is recrystallized from benzene to yield pure **guaifenesin**.^[8]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. saudijournals.com [saudijournals.com]
- 2. Guaifenesin CAS 93-14-1 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 3. go.drugbank.com [go.drugbank.com]
- 4. youtube.com [youtube.com]
- 5. Buy Guaifenesin | 93-14-1 | >98% [smolecule.com]
- 6. Guaifenesin [drugfuture.com]
- 7. Guaifenesin CAS#: 93-14-1 [m.chemicalbook.com]
- 8. Guaifenesin | 93-14-1 [chemicalbook.com]
- 9. Guaifenesin | CAS#:93-14-1 | Chemsrce [chemsrc.com]
- 10. Page loading... [guidechem.com]
- 11. chembk.com [chembk.com]
- 12. jpubd.nih.gov [jpubd.nih.gov]
- 13. Human Metabolome Database: Showing metabocard for Guaifenesin (HMDB0004998) [hmdb.ca]
- 14. guaifenesin, 93-14-1 [thegoodscentscompany.com]
- 15. Guaifenesin | C₁₀H₁₄O₄ | CID 3516 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 16. Solubility problems with Guaifenesin | Magis Pharma [magis-pharma.be]
- 17. cdn.caymanchem.com [cdn.caymanchem.com]
- 18. UV-Vis Spectrum of Guaifenesin | SIELC Technologies [sielc.com]
- 19. Guaifenesin | SIELC Technologies [sielc.com]
- 20. ijppr.humanjournals.com [ijppr.humanjournals.com]
- 21. go.drugbank.com [go.drugbank.com]

- 22. Guaifenesin(93-14-1) ¹H NMR [m.chemicalbook.com]
- 23. Human Metabolome Database: ¹H NMR Spectrum (1D, 600 MHz, CD₃OD, experimental) (HMDB0004998) [hmdb.ca]
- 24. Human Metabolome Database: ¹H NMR Spectrum (1D, 90 MHz, CDCl₃, experimental) (HMDB0004998) [hmdb.ca]
- 25. icdd.com [icdd.com]
- 26. Crystal structure of guaifenesin, 3-(2-methoxyphenoxy)-1,2-propanediol | Powder Diffraction | Cambridge Core [cambridge.org]
- 27. Effect of mode of administration on guaifenesin pharmacokinetics and expectorant action in the rat model - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to the Chemical and Physical Properties of Pure Guaifenesin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672422#chemical-and-physical-properties-of-pure-guaifenesin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com